

"Tetramethylammonium perchlorate molecular weight and formula"

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Compound of Interest

Compound Name: *Tetramethylammonium perchlorate*

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In-Depth Technical Guide: Tetramethylammonium Perchlorate

This guide provides a detailed overview of the molecular formula and molecular weight of **Tetramethylammonium Perchlorate**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Formula

Tetramethylammonium perchlorate is a quaternary ammonium salt. Its chemical structure consists of a central nitrogen atom bonded to four methyl groups, forming a tetramethylammonium cation ($[\text{N}(\text{CH}_3)_4]^+$), and a perchlorate anion (ClO_4^-).

The condensed chemical formula is presented as $(\text{CH}_3)_4\text{NClO}_4$.^[1] For elemental analysis and molecular weight calculation, the formula is written as $\text{C}_4\text{H}_{12}\text{ClNO}_4$.^[2]^[3]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **tetramethylammonium perchlorate** is based on the atomic weights of carbon, hydrogen, chlorine, nitrogen, and oxygen.

The standard atomic weights used for this calculation are:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[4][5]
- Chlorine (Cl): 35.453 u[6]
- Nitrogen (N): 14.007 u[7][8]
- Oxygen (O): 15.999 u[9]

Based on the molecular formula $C_4H_{12}ClNO_4$, the molecular weight is calculated as follows:

$$(4 \times 12.011) + (12 \times 1.008) + (1 \times 35.453) + (1 \times 14.007) + (4 \times 15.999) = 173.596 \text{ u}$$

This value is often rounded to 173.60 or 173.59 g/mol for practical applications.[10]

Data Summary

The fundamental quantitative data for **tetramethylammonium perchlorate** is summarized in the tables below for ease of reference.

Table 1: Chemical Formula and Composition

Attribute	Value
Chemical Name	Tetramethylammonium Perchlorate
Cation Formula	$[N(CH_3)_4]^+$
Anion Formula	ClO_4^-
Condensed Formula	$(CH_3)_4NClO_4$ [1]
Molecular Formula	$C_4H_{12}ClNO_4$ [2]

Table 2: Atomic Composition and Weights

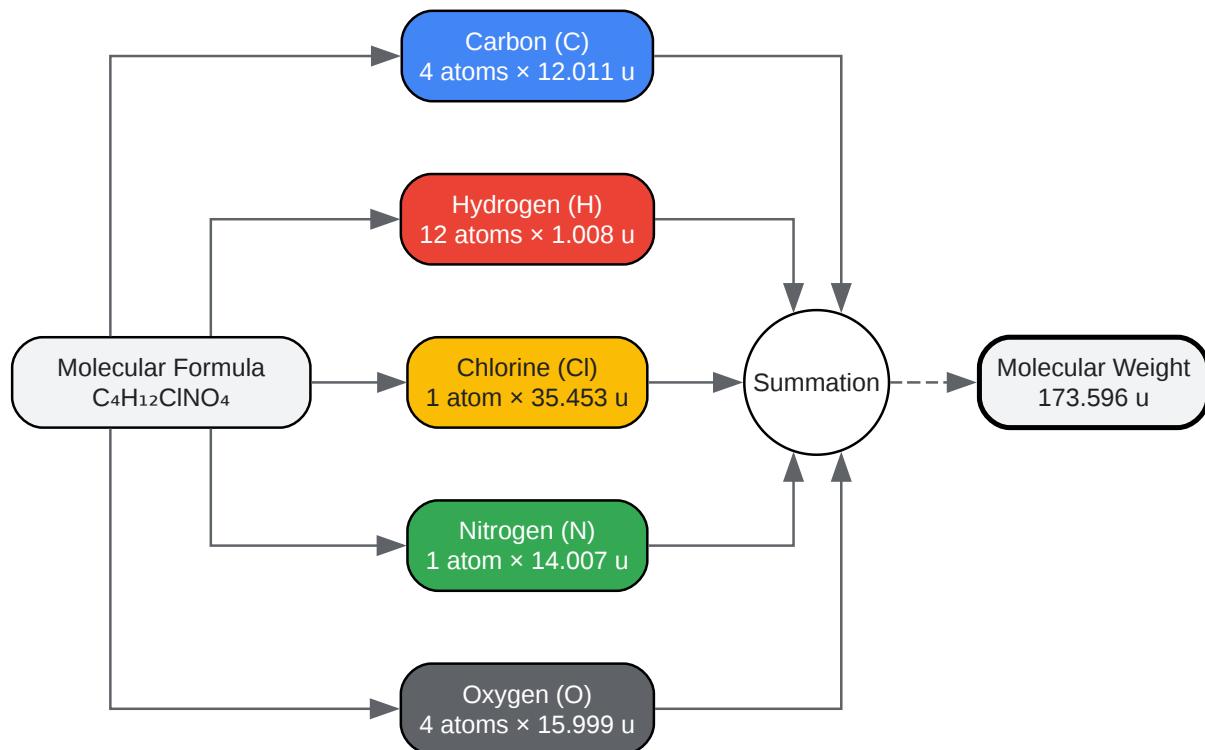
Element (Symbol)	Count	Standard Atomic Weight (u)	Total Weight Contribution (u)
Carbon (C)	4	12.011 [11] [12]	48.044
Hydrogen (H)	12	1.008 [4] [5]	12.096
Chlorine (Cl)	1	35.453 [6] [13]	35.453
Nitrogen (N)	1	14.007 [7] [8]	14.007
Oxygen (O)	4	15.999 [9] [14]	63.996

Table 3: Molecular Weight Summary

Parameter	Value
Calculated Molecular Weight	173.596 u
Common Molar Mass	173.59 g/mol [10]

Logical Relationship Diagram

The following diagram illustrates the logical workflow for calculating the molecular weight of **tetramethylammonium perchlorate** from its molecular formula and the atomic weights of its constituent elements.



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Molecular weight calculation workflow.

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